

Navigating the Safe Disposal of alpha-d-Mannose Pentaacetate: A Procedural Guide

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Compound of Interest

Compound Name: *alpha-d-Mannose pentaacetate*

Cat. No.: *B133365*

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents are paramount to ensuring a safe and compliant laboratory environment. This guide provides essential safety and logistical information for the proper disposal of **alpha-d-Mannose pentaacetate**, a widely used biochemical reagent. Adherence to these procedures is critical for minimizing environmental impact and safeguarding personnel.

Core Safety and Hazard Information

Alpha-d-Mannose pentaacetate is classified as a combustible solid that can cause skin and serious eye irritation[1][2]. Therefore, appropriate personal protective equipment (PPE), including eye shields, gloves, and a lab coat, should be worn at all times when handling this compound[1][3]. In the event of a spill, the material should be swept up or absorbed with an inert material and placed into a suitable disposal container[4]. All sources of ignition should be removed from the area[4].

Quantitative Data Summary

While specific quantitative limits for the disposal of **alpha-d-Mannose pentaacetate** are not publicly available and are largely determined by local regulations, the following table summarizes its key identifiers and hazard classifications.

Property	Value	Source
CAS Number	4163-65-9	[1][2][4]
Molecular Formula	C ₁₆ H ₂₂ O ₁₁	[1][2]
Molecular Weight	390.34 g/mol	[1][2]
GHS Hazard Statements	H317: May cause an allergic skin reaction. H319: Causes serious eye irritation.	[2]
GHS Precautionary Statements	P261, P264, P272, P280, P302+P352, P305+P351+P338, P321, P333+P313, P337+P313, P362+P364, P501	[2][4]

Disposal Protocol

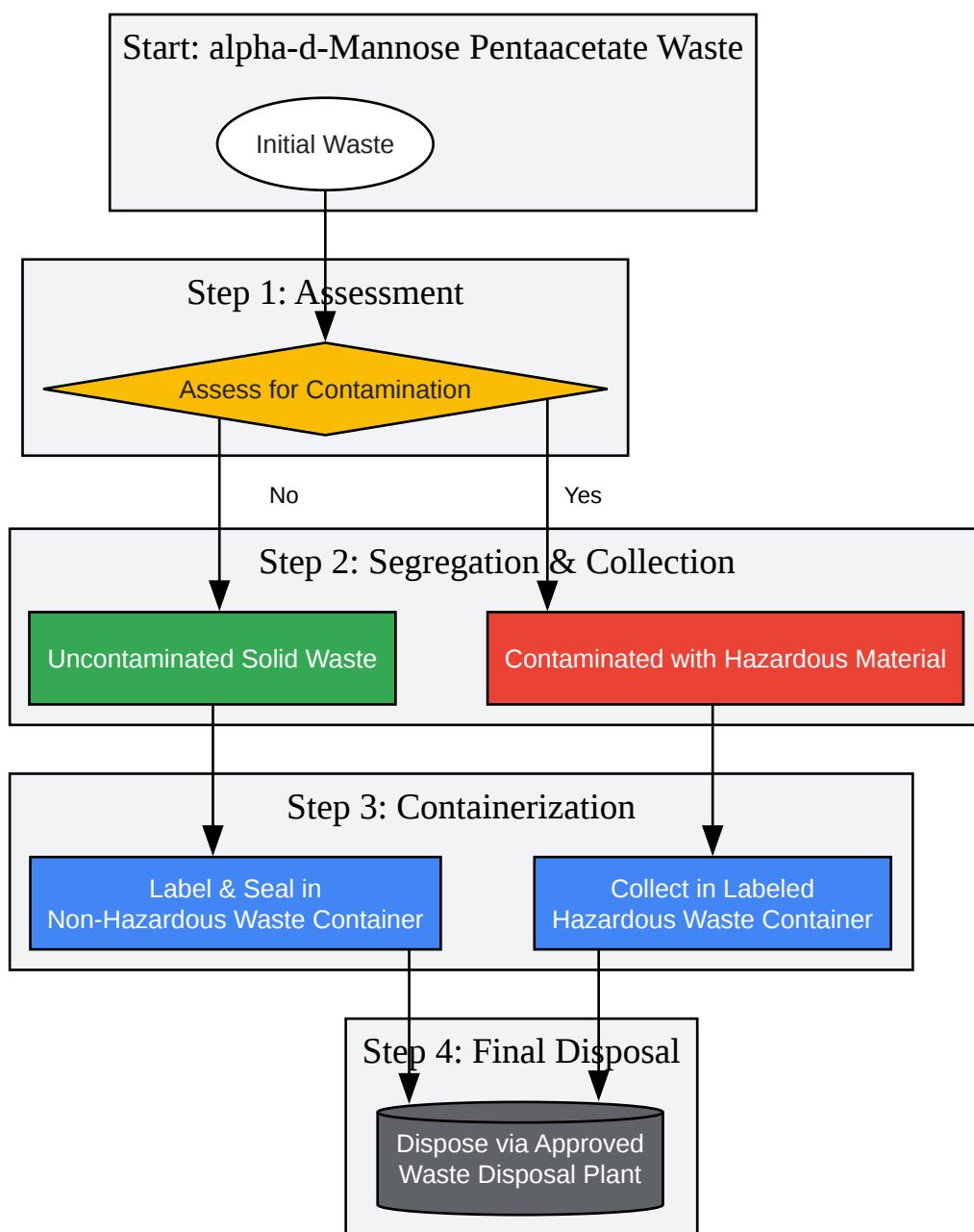
The disposal of **alpha-d-Mannose pentaacetate** must be conducted in accordance with all federal, state, and local regulations[4]. The primary directive is to dispose of the contents and container at an approved waste disposal plant[4]. The following step-by-step procedure outlines the recommended disposal process:

- **Waste Classification:** The waste generator must first determine if the discarded **alpha-d-Mannose pentaacetate** is classified as hazardous waste. This determination should be made in accordance with US EPA guidelines (40 CFR 261.3) and any applicable state or local regulations[4].
- **Contamination Assessment:** Evaluate if the **alpha-d-Mannose pentaacetate** waste has been contaminated with other hazardous substances during experimental use. If it is mixed with other hazardous materials, it must be treated and disposed of as hazardous waste, considering the nature of all contaminants[5].
- **Containerization:**
 - **Solid Waste:** Place uncontaminated, solid **alpha-d-Mannose pentaacetate** in a clearly labeled, sealed, and suitable container for disposal[4][5].

- Contaminated Waste: If mixed with hazardous solvents or other chemicals, collect the waste in a designated hazardous waste container. The container must be properly labeled with the full chemical names of all components and their approximate concentrations[5].
- Empty Container Disposal: Thoroughly rinse empty containers that held **alpha-d-Mannose pentaacetate** with a suitable solvent. The rinsate should be collected and disposed of as chemical waste. Once decontaminated, the container can typically be disposed of with regular laboratory waste, ensuring the label is defaced before disposal[5]. Do not reuse the containers for other purposes[4].
- Arrangement for Disposal: Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste contractor to arrange for the pickup and disposal of the chemical waste[5].

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **alpha-d-Mannose pentaacetate**.



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Disposal workflow for **alpha-d-Mannose pentaacetate**.

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